

In-depth Technical Guide: (4-(1H-Pyrazol-1-yl)phenyl)boronic acid

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Compound of Interest

Compound Name: (4-(1H-Pyrazol-1-yl)phenyl)boronic acid

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For Researchers, Scientists, and Drug Development Professionals

Abstract

(4-(1H-Pyrazol-1-yl)phenyl)boronic acid is a versatile organic compound recognized for its utility in medicinal chemistry and organic synthesis. As a boronic acid derivative, it plays a significant role as a building block in Suzuki-Miyaura cross-coupling reactions, a cornerstone of modern drug discovery and development for creating complex organic molecules. This technical guide provides a summary of its known properties and applications. However, a detailed analysis of its crystal structure and specific biological signaling pathways is currently limited by the lack of publicly available experimental data.

Chemical and Physical Properties

(4-(1H-Pyrazol-1-yl)phenyl)boronic acid is a brown to beige solid or powder. A summary of its key chemical and physical properties is presented in Table 1.

Property	Value	Source
Molecular Formula	C ₉ H ₉ BN ₂ O ₂	PubChem[1], Chem-Impex[2]
Molecular Weight	187.99 g/mol	PubChem[1], Chem-Impex[2]
CAS Number	891270-35-2	Chem-Impex[2], Allbio pharm Co., Ltd[3]
Appearance	Brown to beige solid or powder	Chem-Impex[2]
Purity	≥ 95% (NMR)	Chem-Impex[2]
Storage Conditions	0-8°C	Chem-Impex[2]

Applications in Organic Synthesis and Medicinal Chemistry

This boronic acid derivative is a valuable reagent, primarily utilized in Suzuki-Miyaura cross-coupling reactions to form carbon-carbon bonds.[2] Its unique structure allows for the synthesis of a wide array of more complex molecules, making it an important intermediate in the development of pharmaceuticals, agrochemicals, and advanced materials.[2][4]

Key application areas include:

- **Drug Development:** It serves as a crucial intermediate in synthesizing pharmaceutical agents, including targeted therapies for cancer.[2][4]
- **Chemical Sensors:** The compound is used in the creation of chemical sensors for detecting specific ions or molecules.[2]
- **Organic Synthesis:** It is a versatile building block for creating complex organic molecules.[2]
- **Bioconjugation:** It is utilized in processes that link biomolecules for diagnostic and therapeutic purposes.[2]

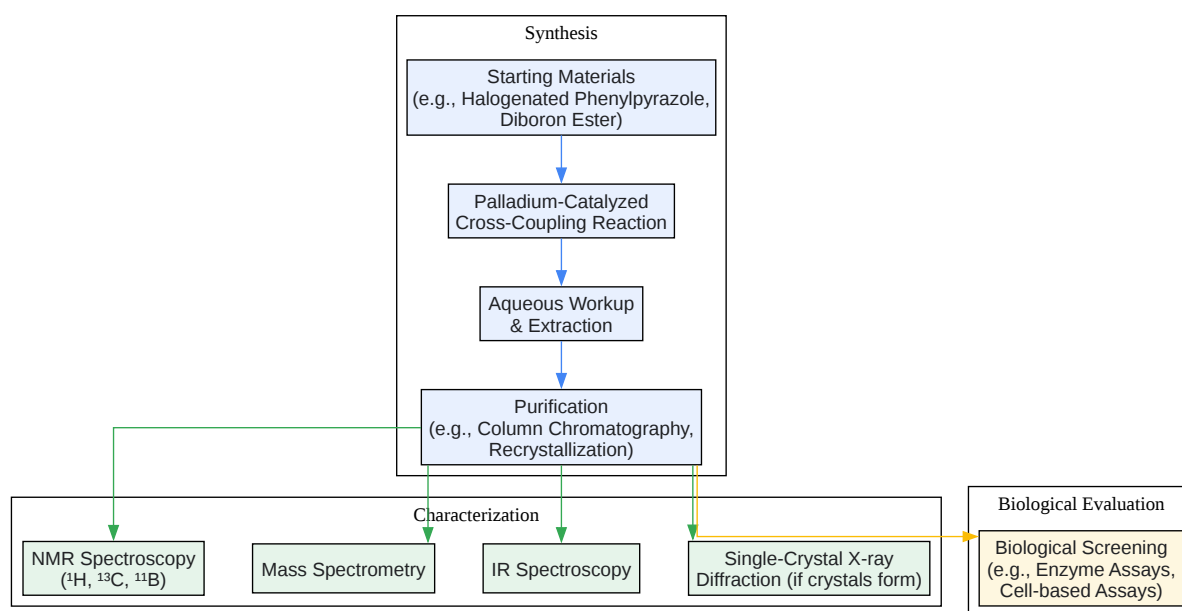
Biological Activity of Pyrazole Derivatives

While specific signaling pathways for **(4-(1H-Pyrazol-1-yl)phenyl)boronic acid** are not detailed in the available literature, the broader class of pyrazole-containing compounds is known for a wide range of biological activities. These activities include anti-inflammatory, antibacterial, antifungal, and anticancer properties.^[5]^[6] For instance, some pyrazole derivatives have shown potent activity against leukemia and renal cancer cell lines.^[6]

Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **(4-(1H-Pyrazol-1-yl)phenyl)boronic acid** are not readily available in the public domain. However, general methods for the synthesis of pyrazole-boronic acid pinacol esters have been described, which typically involve the reaction of a halogenated pyrazole with a diboron reagent in the presence of a palladium catalyst.^[7]

A logical workflow for the synthesis and characterization of such a compound would follow the general scheme below.



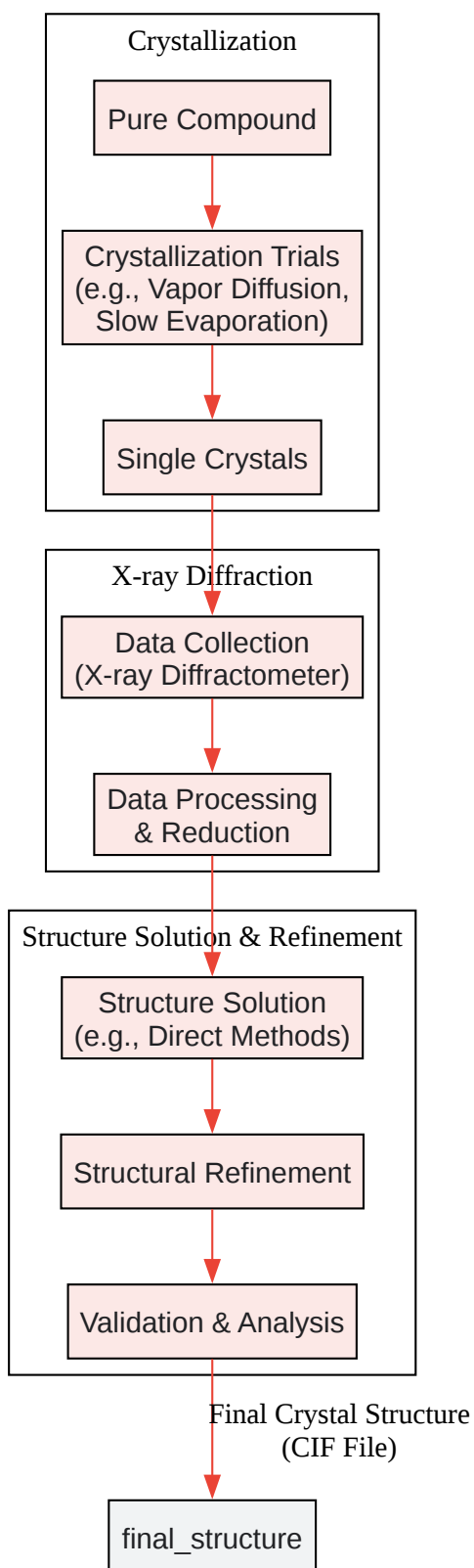
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Caption: General workflow for synthesis, characterization, and evaluation.

Crystal Structure

A definitive crystal structure of **(4-(1H-Pyrazol-1-yl)phenyl)boronic acid**, including unit cell dimensions, space group, and detailed bond lengths and angles, has not been found in the searched literature. To perform a detailed structural analysis, a single-crystal X-ray diffraction experiment would be required.

The logical workflow for determining a crystal structure is outlined below.



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Caption: Workflow for crystal structure determination.

Conclusion

(4-(1H-Pyrazol-1-yl)phenyl)boronic acid is a compound of significant interest in synthetic and medicinal chemistry. While its role as a synthetic building block is established, a comprehensive understanding of its solid-state structure and specific biological mechanisms awaits further experimental investigation. The workflows presented herein provide a roadmap for future studies to elucidate these properties.

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References

- 1. (4-(1H-Pyrazol-1-yl)phenyl)boronic acid | C₉H₉BN₂O₂ | CID 16640552 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemimpex.com [chemimpex.com]
- 3. allbiopharm.com [allbiopharm.com]
- 4. chemimpex.com [chemimpex.com]
- 5. jocpr.com [jocpr.com]
- 6. Current status of pyrazole and its biological activities - PMC [pmc.ncbi.nlm.nih.gov]
- 7. CN110698506A - Synthesis method of pyrazole-4-boronic acid pinacol ester - Google Patents [patents.google.com]
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